

An In-depth Technical Guide to the Chemical Structure and Properties of Narcobarbital

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Narcobarbital, also known as Pronarcon or Enibomal, is a barbiturate derivative first synthesized in 1932.[1][2] It is classified as a central nervous system depressant and has been utilized in veterinary medicine as a surgical anesthetic.[1][2] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and pharmacological profile of **Narcobarbital**, intended to serve as a resource for researchers and professionals in drug development.

Chemical Structure and Identification

Narcobarbital is chemically designated as 5-(2-bromoprop-2-en-1-yl)-5-isopropyl-1-methylpyrimidine-2,4,6(1H,3H,5H)-trione.[1] It is an N-methylated derivative of propallylonal.[1]

Table 1: Chemical Identification of Narcobarbital



Identifier	Value	
IUPAC Name	5-(2-bromoprop-2-en-1-yl)-5-isopropyl-1-methylpyrimidine-2,4,6(1H,3H,5H)-trione[1]	
CAS Number	125-55-3[1]	
Molecular Formula	C11H15BrN2O3[3]	
SMILES	CC(C)C1(CC(Br)=C)C(=O)N(C)C(=O)NC1=O[4]	
InChI	InChI=1S/C11H15BrN2O3/c1-6(2)11(5-7(3)12)8(15)13- 10(17)14(4)9(11)16/h6H,3,5H2,1-2,4H3, (H,13,15,17)[4]	

Physicochemical Properties

The physicochemical properties of **Narcobarbital** are crucial for its formulation, absorption, distribution, and overall pharmacokinetic profile.

Table 2: Physicochemical Properties of Narcobarbital



Property	Value	Unit	Source
Molar Mass	303.15	g/mol	[3]
Melting Point	115	°C	[5]
pKa (acidic)	7.74 (calculated)	[3]	_
LogP (calculated)	1.93	[3]	
Water Solubility (ALOGS)	-2.66	logS	[3]
Topological Polar Surface Area (TPSA)	66.48	Ų	[3]
Solubility	Very sparingly soluble in water. Soluble in methanol, ethanol, pyridine, and alkaline aqueous solutions.	[5]	

Synthesis and Preparation Synthesis of Narcobarbital

The synthesis of **Narcobarbital** involves the alkylation of a barbiturate precursor. A general method involves heating 5-isopropyl-1-methylbarbituric acid with 2,3-dibromo-1-propene in an alkaline solution.[5] The following is a detailed experimental protocol adapted from the synthesis of similar barbiturates.

Experimental Protocol: Synthesis of Narcobarbital

- Materials:
 - 5-isopropyl-1-methylbarbituric acid
 - o 2,3-dibromo-1-propene
 - Sodium ethoxide



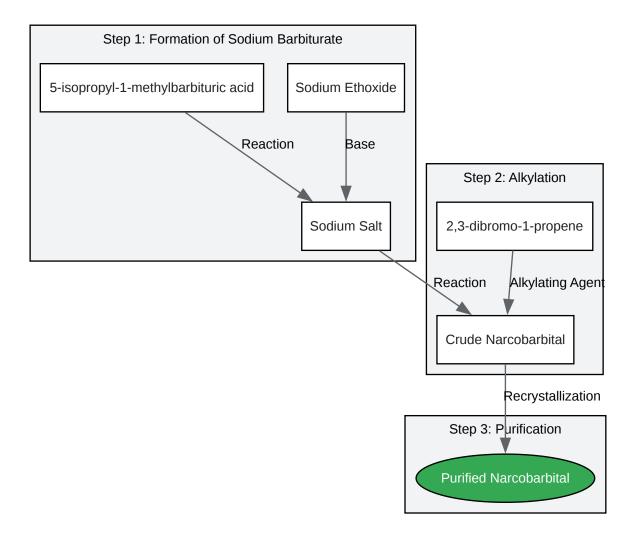
- Absolute ethanol
- Hydrochloric acid (HCl)
- Distilled water

Procedure:

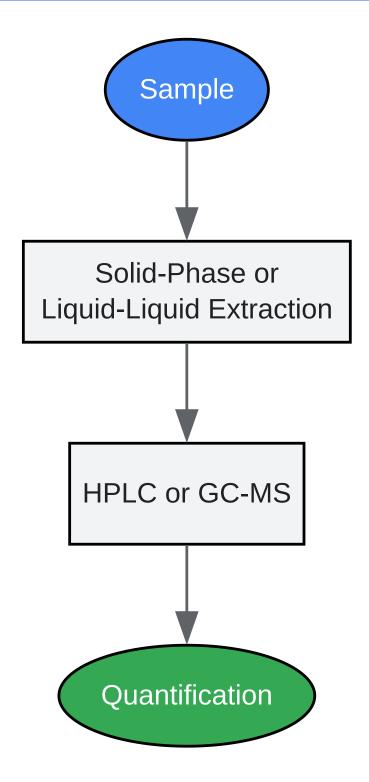
- Preparation of Sodium Ethoxide Solution: In a round-bottom flask equipped with a reflux condenser, dissolve a stoichiometric amount of sodium metal in absolute ethanol under an inert atmosphere to prepare a fresh solution of sodium ethoxide.
- Reaction: To the sodium ethoxide solution, add 5-isopropyl-1-methylbarbituric acid to form the corresponding sodium salt. Subsequently, add 2,3-dibromo-1-propene dropwise to the reaction mixture.
- Reflux: Heat the reaction mixture to reflux for several hours to ensure the completion of the alkylation reaction.
- Work-up: After cooling to room temperature, remove the ethanol under reduced pressure.
 Dissolve the residue in water.
- Precipitation: Acidify the aqueous solution with hydrochloric acid to precipitate the crude
 Narcobarbital.
- Purification: Collect the precipitate by filtration, wash with cold water, and recrystallize from a suitable solvent such as dilute ethanol to obtain pure Narcobarbital.[5]

Diagram 1: Synthesis Workflow of Narcobarbital

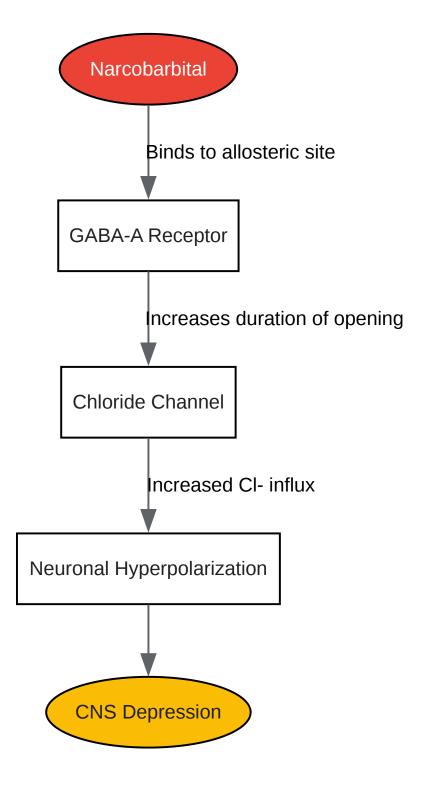












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